Application of Cetirizine Impurity D in Quality Control Testing: Application Notes and Protocols

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Compound of Interest

Compound Name:	*Cetirizine Impurity D*
CAS No.:	*856841-95-7*
Cat. No.:	*B600811*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

Cetirizine, a second-generation antihistamine, is widely used for the treatment of allergic rhinitis and chronic urticaria. The quality and safety of pharmaceutical products are of paramount importance, necessitating stringent control over impurities. **Cetirizine Impurity D**, chemically known as 1,4-Bis[(4-chlorophenyl)phenylmethyl]piperazine and also referred to as Cetirizine Dimer, is a specified impurity in both the European Pharmacopoeia (EP) and the United States Pharmacopeia (USP).[1][2] As a critical quality attribute, the accurate identification and quantification of **Cetirizine Impurity D** are essential during drug substance and drug product development, as well as in routine quality control (QC) testing.

These application notes provide a comprehensive overview of the role of **Cetirizine Impurity D** as a reference standard in QC testing. Detailed experimental protocols for its analysis, along with relevant quantitative data, are presented to guide researchers and analysts in establishing robust and reliable analytical methods.

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Data Presentation

Chromatographic Performance

The analysis of Cetirizine and its impurities can be challenging due to the varied polarity of the compounds. While traditional reversed-phase HPLC methods may not effectively resolve all related substances, with some reports indicating that Impurity D does not elute under certain conditions, Hydrophilic Interaction Liquid Chromatography (HILIC) has proven to be a more suitable technique.[3]

Table 1: HPLC Method Parameters for Cetirizine and Impurity Analysis

Parameter	USP Monograph Method (Modernized HILIC)	Alternative RP-HPLC Method
Column	XBridge BEH HILIC XP, 2.5 µm, 4.6 x 100 mm	Hypersil BDS C18, 5 µm, 4.6 x 250 mm
Mobile Phase	Acetonitrile and an acidified aqueous solution of tetrabutylammonium hydrogen sulfate (93:7, v/v)	0.05M dihydrogen phosphate:acetonitrile:methanol:tetrahydrofuran (12:5:2:1, v/v/v/v), pH 5.5
Flow Rate	2.116 mL/min	1.0 mL/min
Detection	UV at 230 nm	UV at 230 nm
Injection Volume	10.6 µL	20 µL
Run Time	3 minutes	Not specified

Note: The modernized HILIC method significantly reduces the analysis time compared to older USP methods.[4]

Table 2: System Suitability and Validation Parameters

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Parameter	Cetirizine	Cetirizine Impurities (General)	Cetirizine Impurity D (Specific data, where available)
Relative Retention Time (RRT)	1.00	Varies	~2.46 (HILIC method)
Tailing Factor	NMT 2.0	NMT 2.0	Not specified
Resolution	NLT 2.0 (between Cetirizine and Impurity A)	NLT 1.5 (between adjacent impurities)	Not specified
Linearity (r^2)	> 0.999	> 0.998	Not specified
LOD	0.10 µg/mL	0.08–0.26 µg/mL	Not specified
LOQ	0.34 µg/mL	0.28–0.86 µg/mL	Not specified
Accuracy (% Recovery)	98-102%	95-105% (for total impurities)	Not specified
Precision (%RSD)	< 2.0%	< 5.0% (for individual impurities)	Not specified

Data for Cetirizine and general impurities are compiled from various validated methods.[5][6] Specific validation data for **Cetirizine Impurity D** is not readily available in the public domain and would typically be generated during in-house method validation.

Pharmacopeial Acceptance Criteria

Regulatory bodies set limits for the presence of impurities in active pharmaceutical ingredients (APIs) and finished drug products.

Table 3: Pharmacopeial Limits for Cetirizine Impurities

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Impurity	European Pharmacopoeia (EP) Limit	United States Pharmacopeia (USP) Limit
Cetirizine Impurity D	Not more than 0.1%	Not more than 0.2%
Any Unspecified Impurity	Not more than 0.10%	Not more than 0.2%
Total Impurities	Not more than 0.3%	Not more than 1.0%

Source: European Pharmacopoeia and USP monographs.[7]

Experimental Protocols

Protocol 1: Preparation of Standard and Sample Solutions

Objective: To prepare solutions for the identification and quantification of **Cetirizine Impurity D** in a drug substance.

Materials:

- Cetirizine Hydrochloride API
- **Cetirizine Impurity D** Reference Standard
- Acetonitrile (HPLC grade)
- Water (HPLC grade)
- Tetrabutylammonium hydrogen sulfate
- Sulfuric acid
- Volumetric flasks
- Pipettes
- Sonicator

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Procedure:

- Diluent Preparation: Prepare a diluent consisting of Acetonitrile and Water (e.g., 90:10 v/v).
- Standard Stock Solution (Cetirizine): Accurately weigh and dissolve a suitable amount of Cetirizine Hydrochloride reference standard in the diluent to obtain a known concentration (e.g., 500 µg/mL).
- Impurity Stock Solution (Impurity D): Accurately weigh and dissolve a suitable amount of **Cetirizine Impurity D** reference standard in the diluent to obtain a known concentration (e.g., 10 µg/mL).
- System Suitability Solution: Prepare a solution containing both Cetirizine Hydrochloride (e.g., 5 µg/mL) and **Cetirizine Impurity D** (e.g., 5 µg/mL) in the diluent. This solution is used to verify the chromatographic system's performance.
- Standard Solution: Dilute the Standard Stock Solution with the diluent to a final concentration suitable for analysis (e.g., 0.5 µg/mL).
- Sample Solution: Accurately weigh and dissolve a known amount of the Cetirizine Hydrochloride drug substance in the diluent to obtain a final concentration within the validated range of the analytical method (e.g., 500 µg/mL). Sonicate to ensure complete dissolution.

Protocol 2: HPLC Method for the Determination of Cetirizine Impurity D

Objective: To provide a detailed HPLC method for the separation and quantification of **Cetirizine Impurity D**. This protocol is based on a modernized HILIC method which has shown good separation for Cetirizine and its impurities.

Instrumentation:

- HPLC or UPLC system with a UV detector
- Chromatographic data acquisition and processing software

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Chromatographic Conditions:

- Column: XBridge BEH HILIC XP, 2.5 µm, 4.6 x 100 mm
- Mobile Phase: A mixture of Acetonitrile and an acidified aqueous solution of tetrabutylammonium hydrogen sulfate (93:7, v/v).
- Flow Rate: 2.116 mL/min
- Column Temperature: Ambient (or controlled at 25 °C)
- Detection Wavelength: 230 nm
- Injection Volume: 10.6 µL

Procedure:

- Equilibrate the column with the mobile phase until a stable baseline is achieved.
- Inject the diluent (blank) to ensure no interfering peaks are present.
- Inject the System Suitability Solution and verify that the system suitability parameters (e.g., resolution, tailing factor) are met.
- Inject the Standard Solution in replicate (e.g., n=5) to check the precision of the system.
- Inject the Sample Solution.
- Identify the peaks of Cetirizine and Impurity D based on their retention times compared to the standards.
- Calculate the amount of **Cetirizine Impurity D** in the sample using the following formula:

  Where:

  - Area_Impurity_D is the peak area of Impurity D in the sample chromatogram.
  - Area_Standard_Impurity_D is the average peak area of Impurity D in the standard chromatogram.

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- Conc_Standard_Impurity_D is the concentration of the Impurity D standard solution.
- Conc_Sample is the concentration of the Cetirizine sample solution.

Mandatory Visualizations

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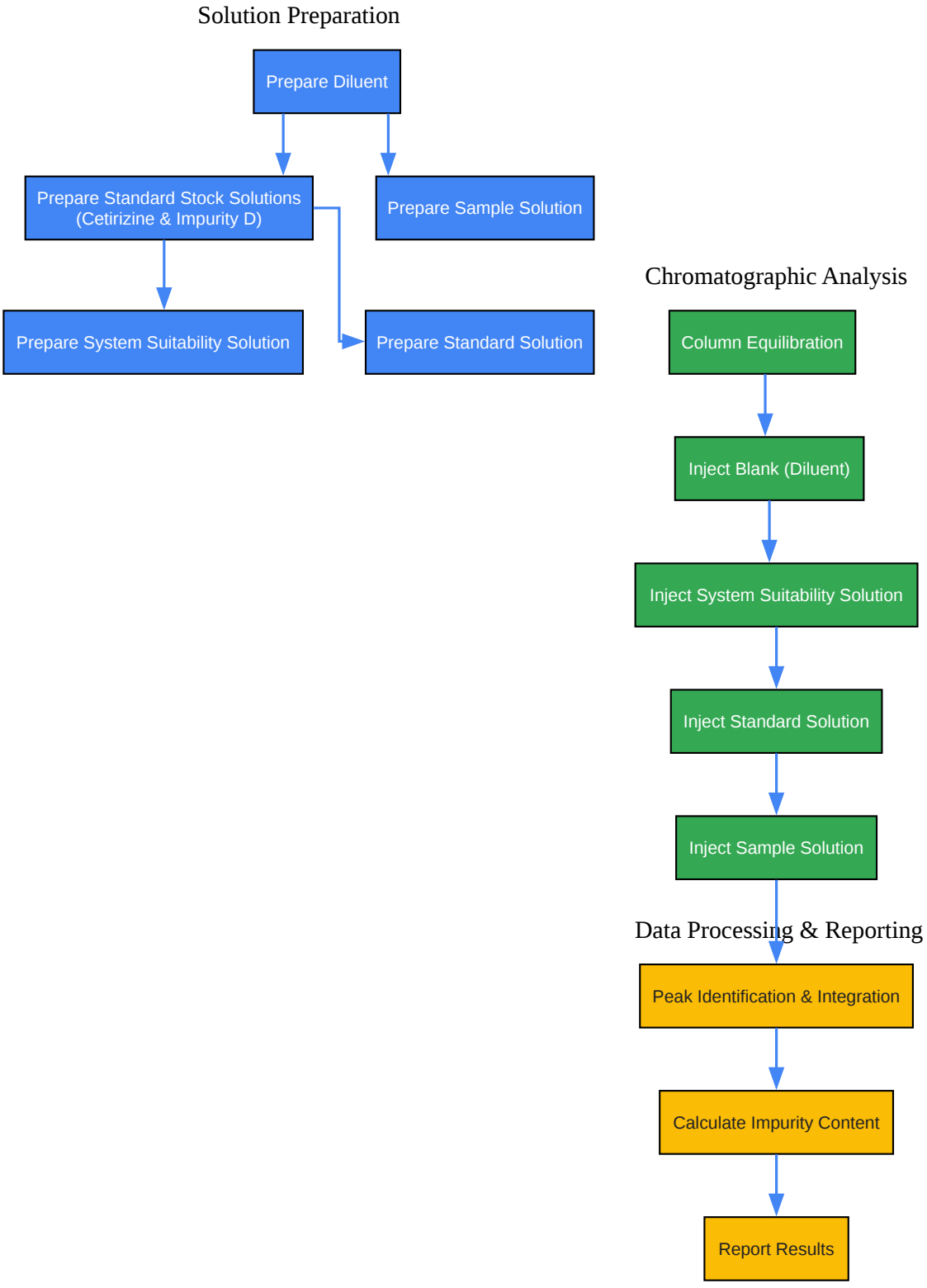

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Caption: Experimental workflow for the analysis of **Cetirizine Impurity D**.

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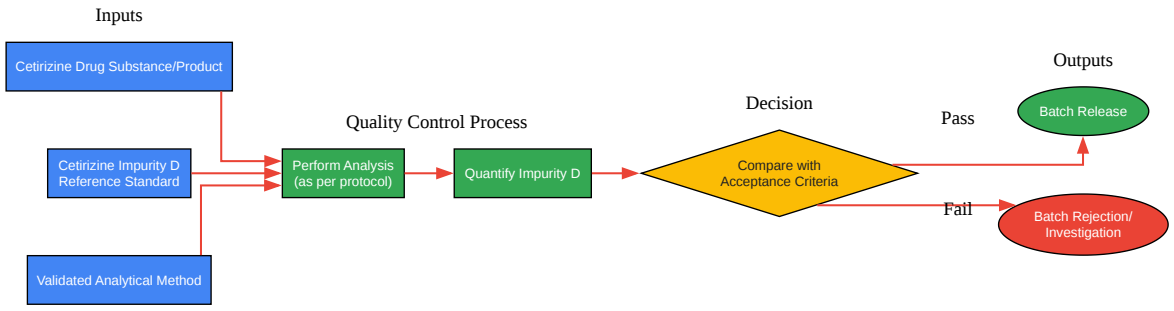

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